

meconic acid spectroscopic data NMR IR

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Compound Focus: Meconic acid

CAS No.: 497-59-6

Cat. No.: S583550

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Chemical Identity of Meconic Acid

The table below summarizes the key identifiers and basic chemical information for **meconic Acid**.

Property	Description
IUPAC Name	3-hydroxy-4-oxopyran-2,6-dicarboxylic acid [1] [2]
CAS Number	497-59-6 [1] [3]
Molecular Formula	C ₇ H ₄ O ₇ [1] [2]
Molecular Weight	200.10 g/mol [1] [2]
Canonical SMILES	<chem>C1=C(OC(=C(C1=O)O)C(=O)O)C(=O)O</chem> [1]
Natural Source	<i>Papaver somniferum</i> (Opium poppy) [1] [2]

Available Spectroscopic Data & Protocols

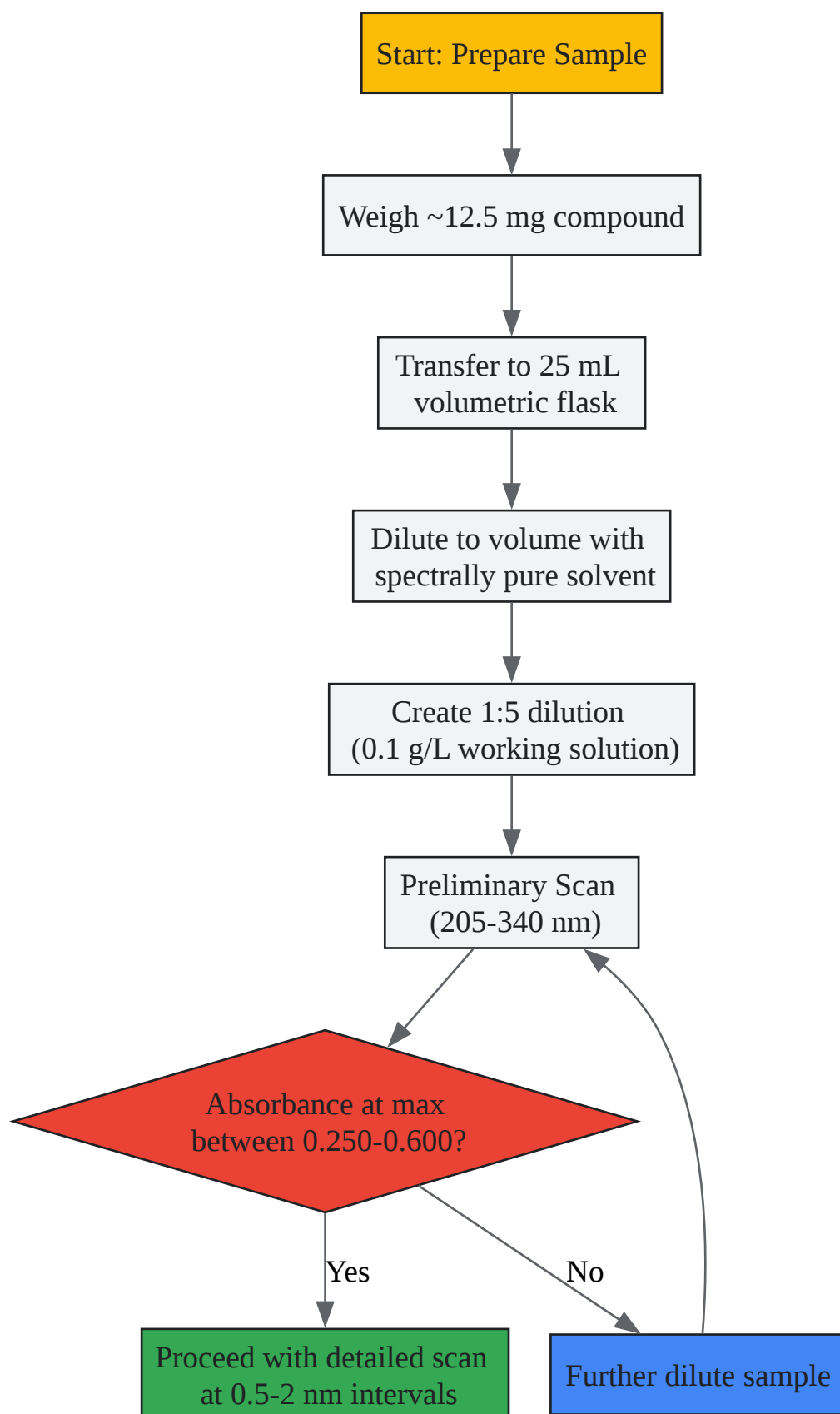
The search results confirm the use of NMR for characterization and provide a detailed historical protocol for Ultraviolet (UV) spectroscopy.

Nuclear Magnetic Resonance (NMR)

Research confirms that structure elucidation of **meconic acid** and its derivatives was performed using **^1H , ^{13}C NMR and mass analyses** [4]. However, the specific numerical chemical shift (δ) values, multiplicity, or integration data for the NMR spectra are not provided in the available search results.

Ultraviolet (UV) Spectroscopy

A detailed experimental procedure for obtaining UV spectra of narcotics and related compounds, applicable to **meconic acid**, is available from a 1954 UNODC bulletin [5]. The following diagram outlines the general workflow:



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UV Spectroscopy Experimental Workflow

Key details of the methodology include:

- **Apparatus:** Beckman DU model ultraviolet spectrophotometer with 1 cm silica absorption cells [5].
- **Solvent:** Reagent grade absolute ethanol was the most common solvent used. Other solvents like 0.02 N HCl or distilled water were used for compounds insoluble in ethanol [5].
- **Procedure:** The goal is to adjust the concentration so that the **absorbance values at the maxima fall within the range of 0.250 to 0.600** for optimal instrument response. Detailed scans are then performed at intervals of 0.5 to 2 nm [5].
- **Data Presentation:** The bulletin notes that spectral data can be plotted using various ordinate values, including **Molecular Extinction Coefficient (ϵ)** and **$\log \epsilon$** , which expands the visibility of weaker absorption bands [5].

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References

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3. | CAS 497-59-6 | SCBT - Santa Cruz Biotechnology Meconic Acid [scbt.com]
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